

# The Chemical Landscape of Ro 04-5595 Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: Ro 04-5595

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## Abstract

**Ro 04-5595** hydrochloride is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting subtypes containing the GluN2B (formerly NR2B) subunit. This technical guide provides an in-depth overview of the core chemical properties of **Ro 04-5595** hydrochloride, including its physicochemical characteristics, synthesis, and analytical methodologies. Detailed experimental protocols, where available, are presented to facilitate further research and development. The document also illustrates the compound's mechanism of action within the broader context of NMDA receptor signaling pathways, offering a valuable resource for professionals in neuroscience and drug discovery.

## Core Chemical and Physical Properties

**Ro 04-5595** hydrochloride is a synthetic molecule belonging to the tetrahydroisoquinoline class of compounds. Its hydrochloride salt form enhances its solubility in aqueous solutions, a critical property for experimental and potential therapeutic applications.

## Data Presentation: Physicochemical Characteristics

The following table summarizes the key quantitative data for **Ro 04-5595** hydrochloride, compiled from various sources.

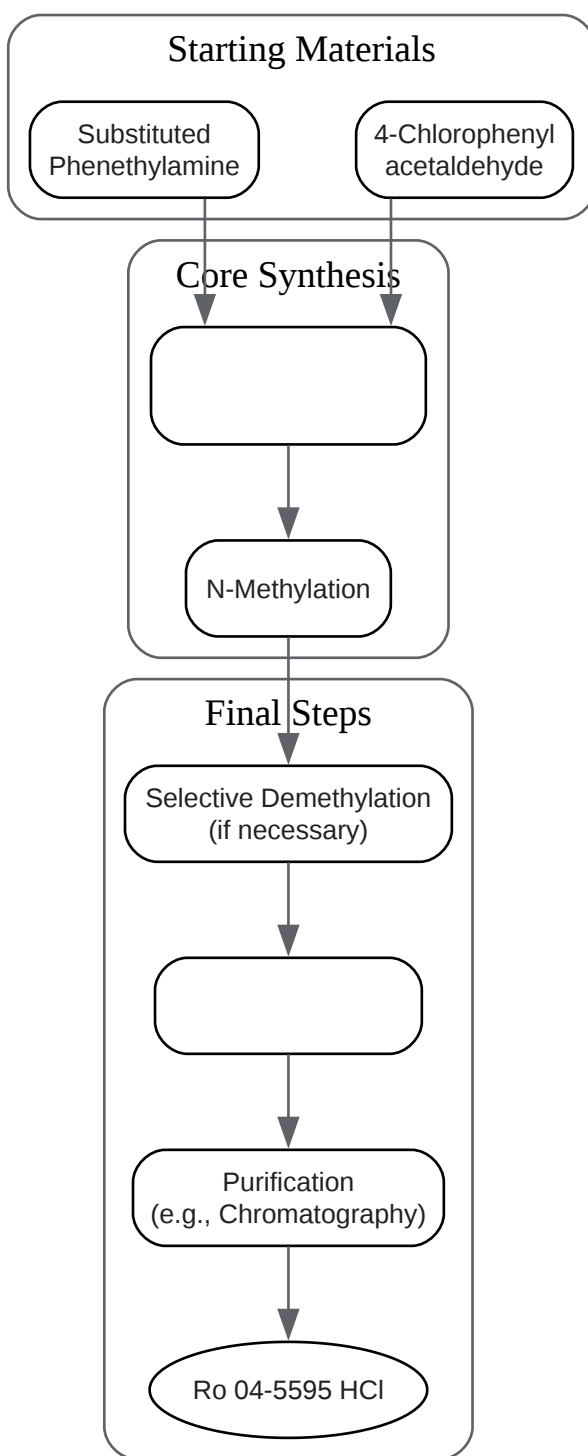
| Property                           | Value                                                                                                     | Source(s) |
|------------------------------------|-----------------------------------------------------------------------------------------------------------|-----------|
| IUPAC Name                         | 1-[2-(4-chlorophenyl)ethyl]-6-methoxy-2-methyl-3,4-dihydro-1H-isoquinolin-7-ol;hydrochloride              | [1]       |
| CAS Number                         | 64047-73-0                                                                                                | [1][2]    |
| Molecular Formula                  | C <sub>19</sub> H <sub>23</sub> Cl <sub>2</sub> NO <sub>2</sub>                                           | [1][2]    |
| Molecular Weight                   | 368.3 g/mol                                                                                               | [1][2]    |
| Purity                             | >98% (typically assessed by HPLC)                                                                         | [1][2]    |
| Solubility                         | Soluble to 15 mM in water and to 100 mM in DMSO.                                                          | [1]       |
| Storage                            | Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months. | [1]       |
| Binding Affinity (K <sub>i</sub> ) | 31 nM for GluN2B-containing NMDA receptors.                                                               | [3][4]    |

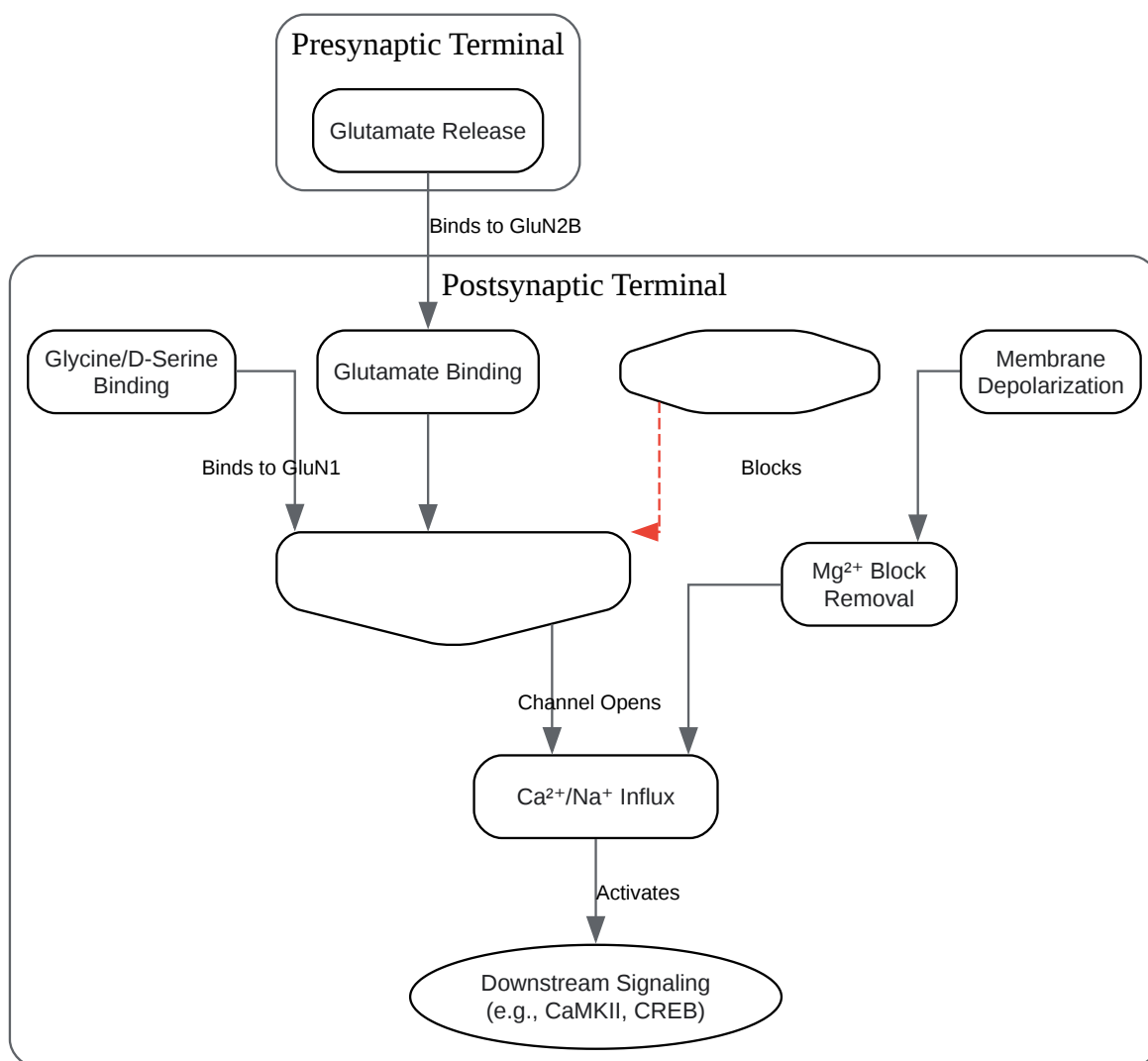
## Synthesis and Characterization

The synthesis of **Ro 04-5595** hydrochloride involves the construction of the core tetrahydroisoquinoline scaffold, followed by functional group manipulations. While a detailed, step-by-step protocol for the non-radiolabeled compound is not readily available in the public domain, a plausible synthetic route can be inferred from the synthesis of its radiolabeled analog and general organic chemistry principles for similar structures, such as the Bischler-Napieralski or Pictet-Spengler reactions.

## Experimental Workflow: Plausible Synthesis Route

The following diagram illustrates a potential workflow for the synthesis of **Ro 04-5595**.





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